

# BNC210 solubility and stability in research solutions

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## *Compound of Interest*

Compound Name: **WYC-210**  
Cat. No.: **B10824839**

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## BNC210 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of BNC210 in common research solutions.

## Frequently Asked Questions (FAQs)

**Q1:** What is BNC210 and what is its mechanism of action?

**A1:** BNC210, also known as Soclenicant or IW-2143, is an investigational small molecule that functions as a selective negative allosteric modulator (NAM) of the alpha-7 nicotinic acetylcholine receptor ( $\alpha 7$  nAChR).<sup>[1][2][3][4]</sup> It is being developed for the treatment of anxiety and stressor-related disorders.<sup>[2][5]</sup> Its mechanism does not involve direct binding to the acetylcholine site but rather modulates the receptor's activity from a different site, which helps in avoiding sedation or addiction potential seen with other anxiolytics.<sup>[2][6][7]</sup>

**Q2:** What are the different formulations of BNC210 used in research and clinical trials?

**A2:** BNC210 has been studied in a few formulations. Early clinical trials used an aqueous liquid suspension.<sup>[2][3][6]</sup> However, this formulation showed slow and solubility-limited absorption, which was also affected by food.<sup>[2][6]</sup> To overcome these limitations, a new solid oral tablet formulation with improved bioavailability and more rapid absorption has been developed and is being used in more recent Phase 2 and 3 clinical trials.<sup>[2][5][6]</sup>

Q3: Is BNC210 soluble in aqueous buffers like PBS?

A3: BNC210 is reported to be insoluble in water and ethanol.[4] While specific data for PBS is not available, its insolubility in water suggests poor solubility in aqueous buffers. For in vivo studies in rodents, it has been prepared in an aqueous vehicle containing suspending and solubilizing agents like hydroxypropylmethyl cellulose, benzyl alcohol, and Tween 80.[8]

## BNC210 Solubility

The solubility of BNC210 can be challenging. Below is a summary of solubility data from various suppliers and research articles. It is crucial to use fresh, high-purity solvents, as hygroscopic solvents like DMSO can have a significant impact on solubility.[9]

Solvent/Vehicle	Concentration (mg/mL)	Molar Concentration (mM)	Notes
<b>In Vitro Solvents</b>			
DMSO	125 mg/mL	393.85 mM	Sonication is recommended for dissolution. <a href="#">[1]</a>
DMSO	63 mg/mL	198.5 mM	Use of fresh DMSO is advised as moisture can reduce solubility. <a href="#">[4]</a>
DMSO	10 mg/mL	23.90 mM	Ultrasonic assistance may be needed. <a href="#">[9]</a>
Water	Insoluble	-	<a href="#">[4]</a>
Ethanol	Insoluble	-	<a href="#">[4]</a>
<b>In Vivo Formulations</b>			
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	4 mg/mL	12.6 mM	Sonication is recommended. <a href="#">[1]</a>
0.5% w/v HPMC + 0.5% v/v Benzyl Alcohol + 0.4% v/v Tween 80 (in water)	Up to 30 mg/mL	~94.5 mM	Used for oral administration in rats. At 0.5 mg/kg, it forms a solution, while at 5 and 100 mg/kg, it forms fine yellow suspensions. <a href="#">[8]</a>
CMC-Na	≥5 mg/ml	≥15.75 mM	Forms a homogeneous suspension for oral administration. <a href="#">[4]</a>

## BNC210 Stability and Storage

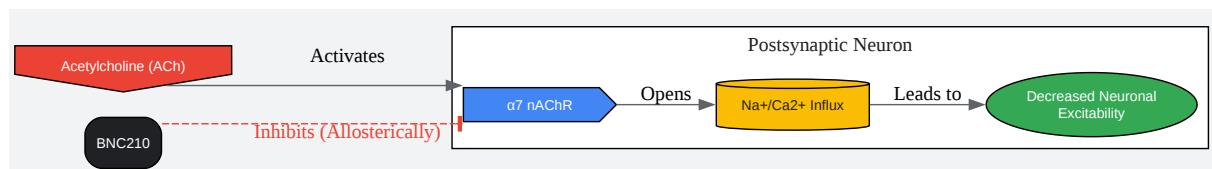
Proper storage is critical to maintain the integrity of BNC210.

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[9]</a>
In Solvent (e.g., DMSO)	-80°C	1 year	Aliquot stock solutions to avoid repeated freeze-thaw cycles. <a href="#">[1]</a> <a href="#">[4]</a>
	-80°C	6 months	<a href="#">[9]</a>
	-20°C	1 month	<a href="#">[4]</a> <a href="#">[9]</a>

## Experimental Protocols and Workflows

### BNC210 Signaling Pathway

BNC210 acts as a negative allosteric modulator of the  $\alpha 7$  nAChR. This means it doesn't block the main binding site for acetylcholine (ACh) but instead binds to a separate, allosteric site. This binding event changes the receptor's shape, reducing its ability to open in response to ACh. The result is a decrease in the influx of sodium ( $Na^+$ ) and calcium ( $Ca^{2+}$ ) ions, which dampens neuronal excitability.

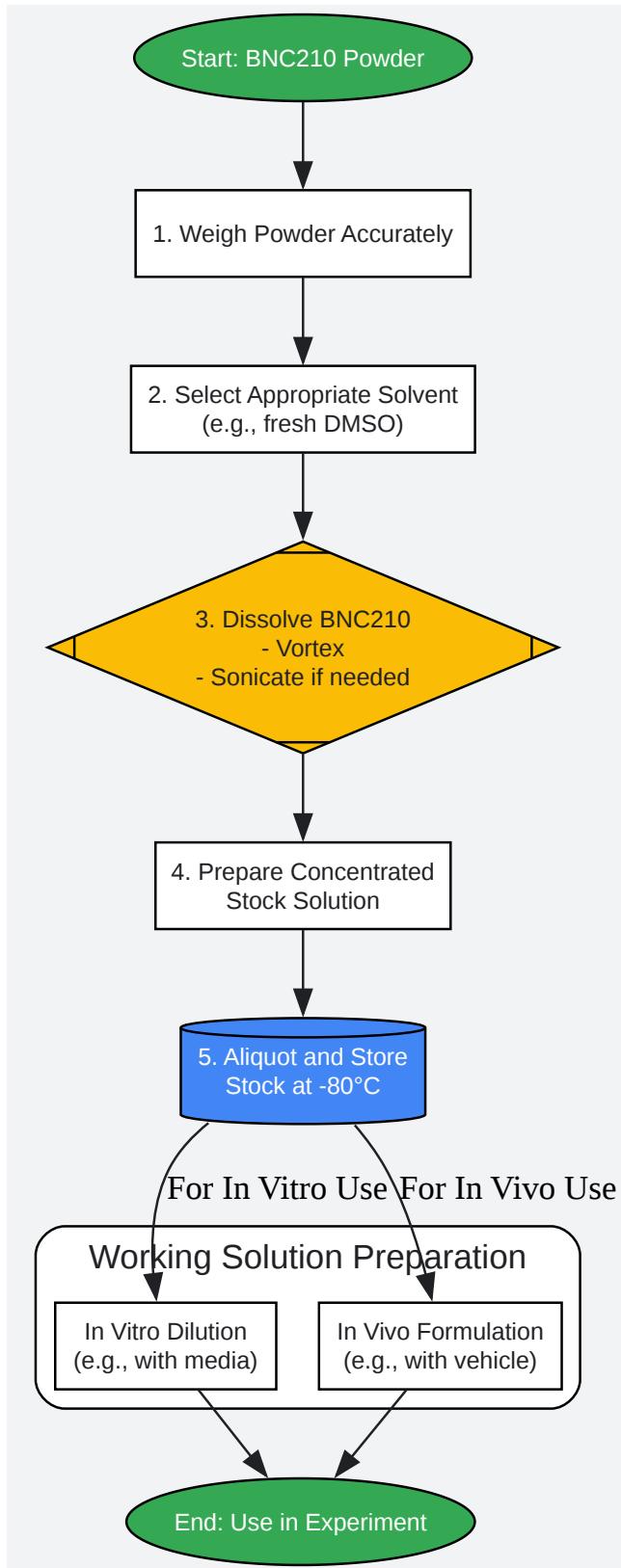


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Caption: BNC210's negative allosteric modulation of the  $\alpha 7$  nAChR.

## General Experimental Workflow

This workflow outlines the key steps for preparing BNC210 solutions for research applications.



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